

In-Depth Technical Guide: c-Met Binding Affinity of MK-8033

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MK-8033
CAS No.: 1196681-38-5
Cat. No.: B7980975

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the binding affinity and inhibitory profile of **MK-8033**, a potent and specific dual inhibitor of the c-Met and Ron receptor tyrosine kinases. **MK-8033** distinguishes itself by demonstrating preferential binding to the activated conformation of the c-Met kinase.^[1]^[2]^[3]

Executive Summary

MK-8033 is an orally active, ATP-competitive small molecule inhibitor that has demonstrated significant anti-tumor activity in preclinical models.^[2]^[4] It potently inhibits both wild-type and various oncogenic mutant forms of c-Met, as well as the Ron kinase.^[1]^[5] A key characteristic of **MK-8033** is its higher affinity for the phosphorylated, activated state of c-Met compared to its unphosphorylated counterpart.^[1]^[5] Despite promising preclinical data, the clinical development of **MK-8033** was discontinued due to limited clinical activity observed in a first-in-human Phase I trial.^[2]^[4]

Quantitative Binding and Inhibition Data

The following tables summarize the key quantitative data regarding the binding affinity and inhibitory activity of **MK-8033** against c-Met and Ron kinases.

Table 1: In Vitro Inhibitory Activity of **MK-8033**

Target	Parameter	Value	Cell Line/Conditions
Wild-Type c-Met	IC ₅₀	1 nM	---
Ron	IC ₅₀	7 nM	---
c-Met Phosphorylation (Y1349)	IC ₅₀	0.03 µM	GTL-16 cells
GTL-16 Cell Proliferation	IC ₅₀	0.58 µM	72-hour exposure

Data sourced from MedchemExpress.[1]

Table 2: Binding Affinity of **MK-8033** for c-Met Kinase Domain

c-Met State	Parameter	Value
Phosphorylated	K _d	3.2 nM
Unphosphorylated	K _d	10.4 nM

Data sourced from Chemsrvc.[5]

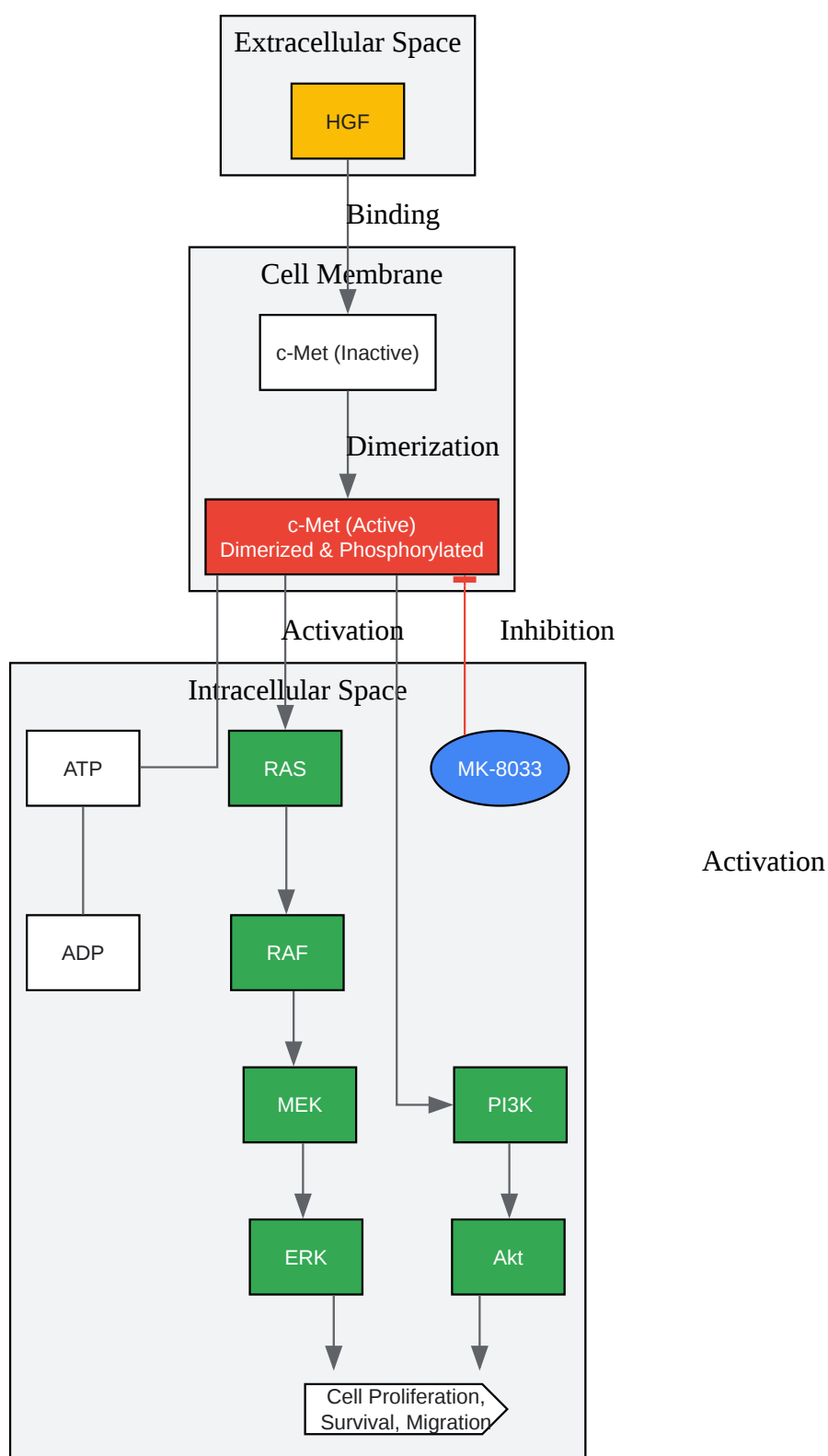
Table 3: Inhibitory Activity of **MK-8033** Against Oncogenic c-Met Mutants

c-Met Mutant	IC ₅₀	ATP Concentration
Y1230C	0.6 - 1 nM	50 µM
Y1230H	0.6 - 1 nM	50 µM
Y1235D	0.6 - 1 nM	50 µM
N1100Y	2.0 nM	---
M1250T	Not Specified	---

Data sourced from Chemsrvc.[5]

Signaling Pathways and Mechanism of Action

The c-Met receptor tyrosine kinase, upon binding its ligand, Hepatocyte Growth Factor (HGF), undergoes dimerization and autophosphorylation, activating downstream signaling cascades like the MAPK and PI3K pathways.[4] These pathways are crucial for cell proliferation, migration, and survival.[6] Aberrant c-Met signaling is implicated in various cancers.[4] **MK-8033** acts as an ATP-competitive inhibitor, binding to the kinase domain of c-Met and Ron, thereby blocking their activation and subsequent downstream signaling.[1]



[Click to download full resolution via product page](#)

Caption: HGF/c-Met signaling pathway and inhibition by **MK-8033**.

Experimental Protocols

While detailed, step-by-step protocols for the specific assays used in the development of **MK-8033** are proprietary, this section outlines the general methodologies for determining kinase inhibition and binding affinity.

Kinase Inhibition Assay (General Protocol)

Biochemical kinase assays are employed to measure the ability of a compound to inhibit the enzymatic activity of a target kinase.

- Reagents and Materials:
 - Recombinant human c-Met (or Ron) kinase domain.
 - Peptide or protein substrate (e.g., poly(Glu, Tyr) 4:1).
 - ATP (often radiolabeled, e.g., [γ - ^{33}P]ATP).
 - **MK-8033** at various concentrations.
 - Assay buffer (containing MgCl_2 , MnCl_2 , DTT, etc.).
 - Kinase reaction plates (e.g., 96-well or 384-well).
 - Phosphocellulose filter mats or beads for capturing the phosphorylated substrate.
 - Scintillation counter.
- Procedure:
 - A reaction mixture is prepared containing the kinase, substrate, and assay buffer.
 - **MK-8033**, serially diluted in DMSO, is added to the reaction wells.
 - The kinase reaction is initiated by the addition of ATP.
 - The reaction is allowed to proceed for a specified time at a controlled temperature (e.g., 30°C).

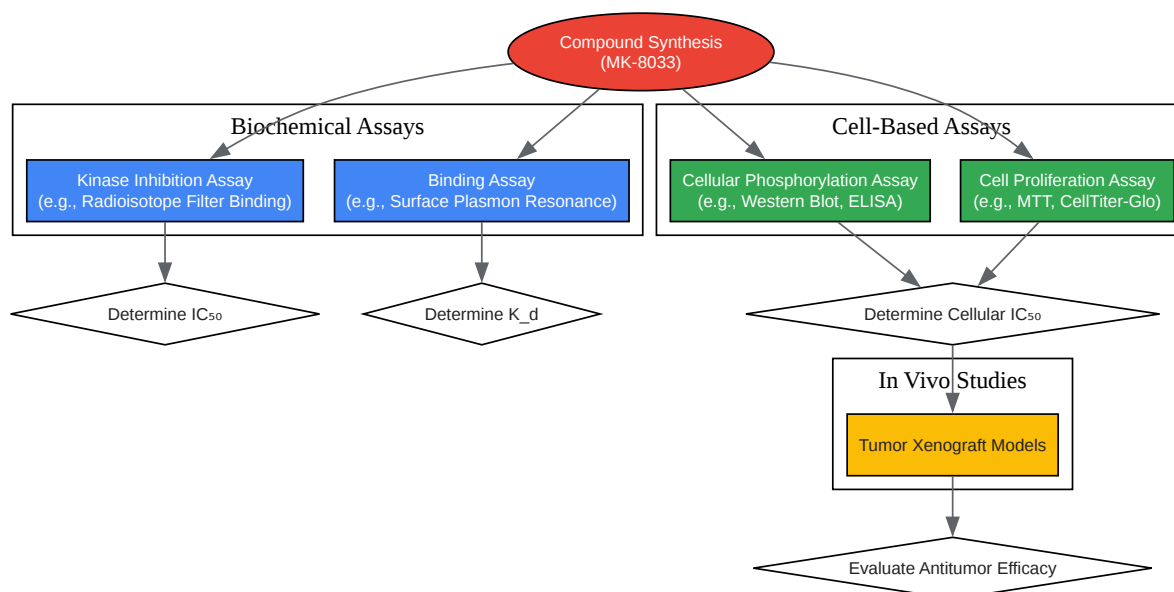
- The reaction is stopped by the addition of a stop solution (e.g., EDTA or phosphoric acid).
- The phosphorylated substrate is captured on a filter, and unincorporated ATP is washed away.
- The amount of incorporated radiolabel is quantified using a scintillation counter.
- IC₅₀ values are calculated by plotting the percentage of kinase inhibition against the logarithm of the inhibitor concentration.

Surface Plasmon Resonance (SPR) for Binding Affinity (General Protocol)

SPR is a label-free technique used to measure the binding kinetics (association and dissociation rates) and affinity (K_d) of a small molecule to a protein.

- Reagents and Materials:
 - SPR instrument (e.g., Biacore).
 - Sensor chip (e.g., CM5 chip).
 - Recombinant c-Met kinase domain (ligand).
 - **MK-8033** (analyte).
 - Immobilization buffer (e.g., sodium acetate).
 - Running buffer (e.g., HBS-EP+).
 - Amine coupling kit (EDC, NHS).
- Procedure:
 - The c-Met protein is immobilized onto the surface of the sensor chip.
 - A continuous flow of running buffer is passed over the chip surface to establish a stable baseline.

- **MK-8033** at various concentrations is injected over the surface, allowing for association with the immobilized c-Met.
- The running buffer is then reintroduced to monitor the dissociation of the **MK-8033**/c-Met complex.
- The sensor surface is regenerated to remove any remaining bound analyte.
- The binding response is measured in real-time as a change in the refractive index at the sensor surface.
- The association rate (k_{on}), dissociation rate (k_{off}), and dissociation constant ($K_d = k_{off} / k_{on}$) are determined by fitting the sensorgram data to a binding model.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for inhibitor characterization.

Preclinical and Clinical Overview

In preclinical studies, **MK-8033** demonstrated dose-dependent antitumor efficacy in a GTL-16 (c-Met amplified gastric cancer) xenograft model.[4][7] Oral administration of **MK-8033** led to significant inhibition of c-Met phosphorylation in tumors.[5] Furthermore, **MK-8033** was shown to radiosensitize c-Met-expressing non-small-cell lung cancer cells.[1]

A first-in-human Phase I clinical trial (NCT00559182) was conducted to evaluate the safety, tolerability, and maximum tolerated dose (MTD) of **MK-8033** in patients with advanced solid tumors.[8][9] The study established an MTD of 750 mg twice daily.[2][4] While the drug was generally well-tolerated, it showed limited clinical activity, with one partial response and eight patients having stable disease.[2] Consequently, further clinical development of **MK-8033** was discontinued.[2][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. First-in-human phase I dose escalation study of MK-8033 in patients with advanced solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery of 1-[3-(1-methyl-1H-pyrazol-4-yl)-5-oxo-5H-benzo[4,5]cyclohepta[1,2-b]pyridin-7-yl]-N-(pyridin-2-ylmethyl)methanesulfonamide (MK-8033): A Specific c-Met/Ron dual kinase inhibitor with preferential affinity for the activated state of c-Met - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. First-in-human phase I dose escalation study of MK-8033 in patients with advanced solid tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. MK-8033 | CAS#:1001917-37-8 | Chemsrce [chemsrc.com]
- 6. Development of antibody-based c-Met inhibitors for targeted cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]

- [8. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [9. A Study of MK-8033 in Patients With Advanced Solid Tumors \(MK-8033-001\) \[ctv.veeva.com\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: c-Met Binding Affinity of MK-8033]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7980975/docs#in-depth-technical-guide-c-met-binding-affinity-of-mk-8033\]](https://www.benchchem.com/product/b7980975/docs#in-depth-technical-guide-c-met-binding-affinity-of-mk-8033)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

